

# Fatal Intoxication Case Data for Rilmazafone Metabolites

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## Compound Focus: N-Desmethyl Rilmazolam

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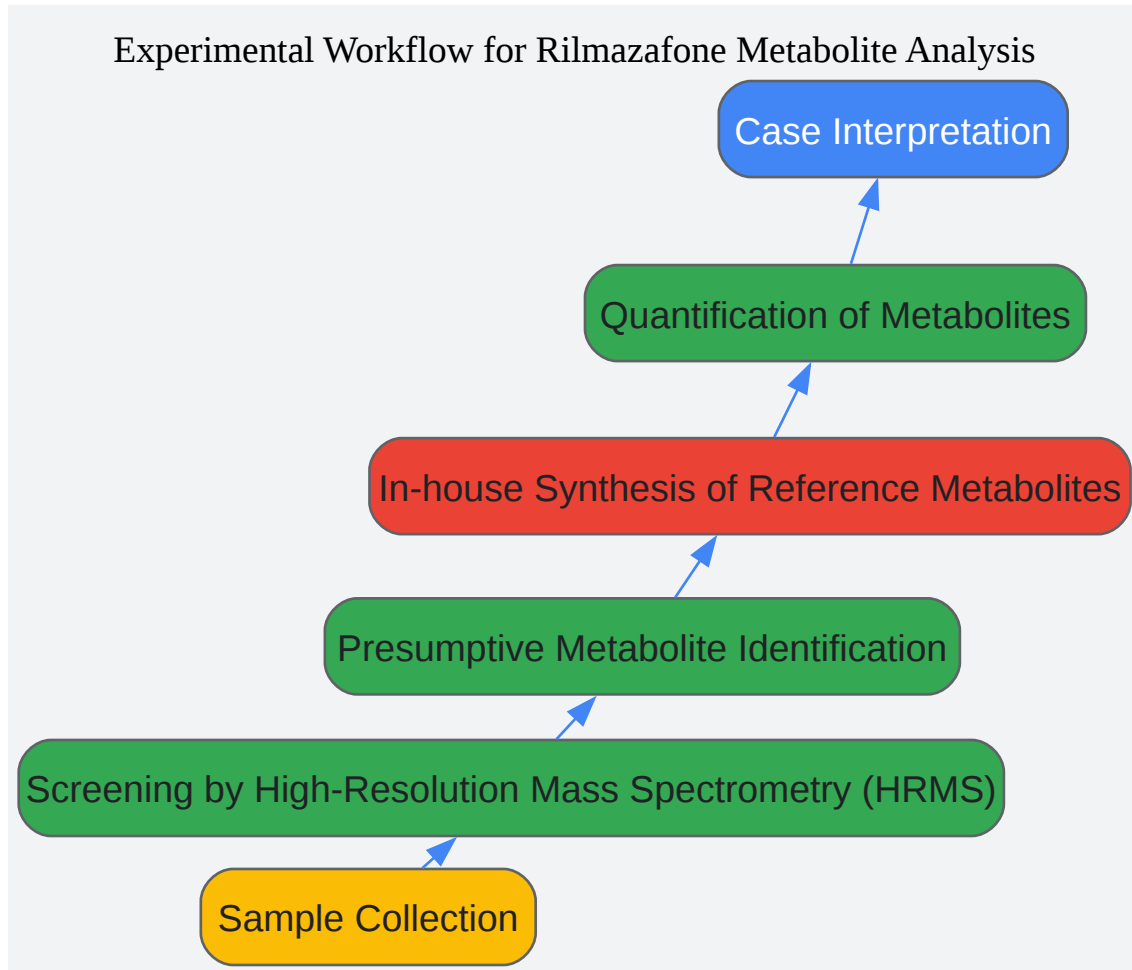
The following table compiles the quantitative data available from a 2023 study that detailed two separate fatal intoxication cases involving Rilmazafone, a pro-drug that metabolizes into active compounds including **N-Desmethyl Rilmazolam** [1].

Case Number	Rilmazolam (ng/g)	N-Desmethyl Rilmazolam (ng/g)	Di-desmethyl Rilmazolam (ng/g)	Other Toxicological Findings
Case 1 [1]	7.9	65	170	Haloperidol, Alimemazine, Fluoxetine, Olanzapine, Acetaminophen
Case 2 [1]	1.7	1.4	70	Loperamide, Alimemazine, Pregabalin

In **Case 1**, the intake of Rilmazafone was determined to be the **cause of death**. In **Case 2**, it was concluded to have **contributed to the death** [1]. The study notes that the active metabolites were identified through high-resolution mass spectrometry and quantified using in-house synthesized reference materials due to their commercial unavailability [1].

## Experimental Protocol for Analysis

The study provides an overview of the analytical methodology used to identify and quantify the substances [1]. The key steps are visualized in the following workflow diagram:



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#### Detailed Methodological Notes:

- **Screening and Identification:** Initial testing was performed using **high-resolution mass spectrometry (HRMS)**, which allowed researchers to presumptively identify the Rilmazafone metabolites based on their mass [1].
- **Reference Material Synthesis:** A critical step was the **in-house synthesis** of the metabolites (Rilmazolam, **N-Desmethyl Rilmazolam**, and Di-desmethyl Rilmazolam). This was necessary because commercial reference standards were not available, and it was essential for definitive identification and accurate quantification [1].
- **Sample Type:** The quantitative data reported were obtained from **femoral blood** samples collected during autopsy [1].

## Critical Considerations for Data Interpretation

When reviewing this data, researchers should be aware of several important limitations and forensic concepts:

- **Limited Data Set:** The conclusions are drawn from only **two cases**. A broader dataset is required to establish definitive therapeutic, toxic, and lethal concentration ranges for **N-Desmethyl Rilmazolam**.
- **Polydrug Use:** Both cases involved other centrally-acting drugs. The **contributory role of these other substances** to the fatal outcome cannot be ruled out and complicates the interpretation of the specific toxicity of Rilmazafone and its metabolites [1].
- **Post-Mortem Redistribution (PMR):** Drug concentrations measured after death can change due to the phenomenon of post-mortem redistribution. This process is particularly relevant for lipophilic drugs with a high volume of distribution, as they can diffuse from solid organs back into the blood after death [2]. Therefore, the measured femoral blood concentration may not perfectly reflect the concentration at the time of death.

## Research Summary

In summary, for professionals investigating the toxicity of designer benzodiazepines:

- **Key Evidence:** The primary data on **N-Desmethyl Rilmazolam** fatal blood levels comes from a 2023 study of two cases [1].
- **Analytical Workflow:** The identification and quantification of metabolites relied on HRMS screening and in-house synthesis of reference standards [1].
- **Data Limitations:** The available data is preliminary, and interpretation must account for polydrug use and post-mortem redistribution effects [1] [2].

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## References

1. Rilmazafone: A designer benzodiazepine pro-drug ... [pubmed.ncbi.nlm.nih.gov]
2. The State of the Art in Post-Mortem Redistribution and ... [mdpi.com]

To cite this document: Smolecule. [Fatal Intoxication Case Data for Rilmazafone Metabolites]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12839843#n-desmethyl-rilmazolam-fatal-intoxication-blood-levels>]

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